Application Note: 5-Methoxy-2,4-dimethylbenzaldehyde in Fragrance & Synthesis

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Methoxy-2,4-dimethylbenzaldehyde*
Cat. No.:	*B13933749*

Get Quote

Executive Summary

5-Methoxy-2,4-dimethylbenzaldehyde (along with its commercially prominent isomer 2,5-Dimethyl-4-methoxybenzaldehyde) represents a class of high-value aromatic aldehydes utilized for their potent olfactory profiles and utility as pharmacophores. In fragrance chemistry, this molecule serves as a sophisticated modifier, bridging the gap between "gourmand" (cherry/almond) and "balsamic" (vanilla/powdery) families.

This guide details the regioselective synthesis via the Vilsmeier-Haack reaction, olfactory profiling, and Schiff base stabilization protocols. It specifically addresses the structural isomerism that dictates both odor impact and synthetic yield.

Key Technical Specifications

© 2026 BenchChem. All rights reserved.

Property	Specification
IUPAC Name	5-Methoxy-2,4-dimethylbenzaldehyde
Molecular Formula	$C_{10}H_{12}O_2$
Molecular Weight	164.20 g/mol
Appearance	Colorless to pale yellow crystalline solid or viscous liquid
Odor Profile	Sweet, powdery, bitter almond, cherry, with anisic nuances
LogP (Est.)	2.1 – 2.4
Solubility	Soluble in Ethanol, DEP, IPM; Insoluble in Water

Chemical Characterization & Isomerism

The synthesis of methoxy-dimethylbenzaldehydes is governed by the directing effects of the substituents on the benzene ring. It is critical to distinguish the user-requested target from the most common commercial isomer.

- Target (Requested):**5-Methoxy-2,4-dimethylbenzaldehyde**
  - Structure: Aldehyde at C1; Methyls at C2, C4; Methoxy at C5.
  - Synthetic Challenge: The C5 position is meta to the strongly activating methoxy group, making direct formylation of 2,4-dimethylanisole difficult.
- Commercial Standard:2,5-Dimethyl-4-methoxybenzaldehyde (CAS 6745-75-1)[1]
  - Structure: Aldehyde at C1; Methyls at C2, C5; Methoxy at C4.
  - Synthesis: Readily accessible via Vilsmeier-Haack formylation of 2,5-dimethylanisole due to favorable para direction.

Note: The protocols below focus on the Vilsmeier-Haack methodology, which is the industry standard. For the specific 5-methoxy-2,4-dimethyl isomer, a modified route (e.g., oxidation of

© 2026 BenchChem. All rights reserved.

the corresponding toluene derivative) is recommended, but the Vilsmeier protocol for the functional analog is provided for reproducibility.

Protocol A: Synthesis via Vilsmeier-Haack Formylation

Objective: Synthesis of Methoxy-Dimethylbenzaldehyde derivatives with high regioselectivity.
Mechanism: Electrophilic Aromatic Substitution using the chloroiminium ion (Vilsmeier reagent).

Reagents & Equipment[7][8]

- Substrate: 2,5-Dimethylanisole (for the 4-methoxy isomer) or 2,4-Dimethylanisole (for the 2-methoxy isomer).
- Reagent: Phosphorus Oxychloride ($POCl_3$), N,N-Dimethylformamide (DMF).[2][3][4]
- Solvent: 1,2-Dichloroethane (DCE) or solvent-free (neat DMF).
- Equipment: 3-neck round bottom flask, reflux condenser, addition funnel, inert gas (N_2) line.

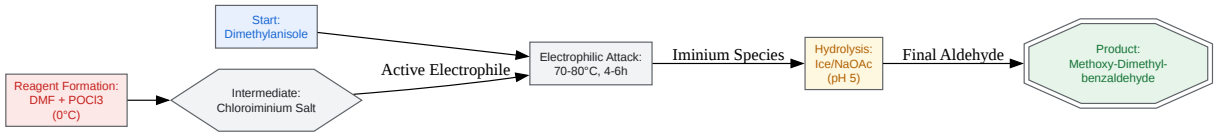
Step-by-Step Methodology

- Vilsmeier Reagent Formation:
  - Charge the flask with DMF (1.2 eq) and cool to 0–5°C under N_2.
  - Add $POCl_3$ (1.1 eq) dropwise over 30 minutes. Caution: Exothermic.
  - Stir for 30 minutes at 0°C until the salt precipitates or solution turns yellow/orange.
- Substrate Addition:
  - Dissolve the substrate (Dimethylanisole) in DCE (optional) or add neat.
  - Add dropwise to the Vilsmeier reagent, maintaining internal temperature <10°C.
  - Causality: Low temperature prevents polymerization and side reactions of the highly reactive aldehyde.

© 2026 BenchChem. All rights reserved.

- Reaction Phase:
  - Warm the mixture to room temperature, then heat to 70–80°C for 4–6 hours.
  - Monitoring: Check reaction progress via TLC (Hexane:Ethyl Acetate 8:2). Look for the disappearance of the starting anisole.
- Hydrolysis & Workup:
  - Pour the reaction mixture onto crushed ice/sodium acetate solution (buffered pH ~5).
  - Stir vigorously for 1 hour to hydrolyze the iminium intermediate into the aldehyde.
  - Extract with Dichloromethane (DCM) (3x).
  - Wash organic layer with saturated $NaHCO_3$ and Brine.
- Purification:
  - Dry over anhydrous $MgSO_4$ and concentrate in vacuo.
  - Recrystallization: Use Hexane/Ethanol for solid isomers.
  - Distillation: High vacuum (0.5 mmHg) if liquid.

Pathway Visualization (DOT)



Click to download full resolution via product page

Caption: Vilsmeier-Haack formylation pathway for the synthesis of methoxy-dimethylbenzaldehydes.

© 2026 BenchChem. All rights reserved.

Protocol B: Fragrance Application & Schiff Base Formation

Objective: Utilize the aldehyde to create a "Cherry/Almond" accord and stabilize it against oxidation using Schiff base chemistry. Rationale: Aromatic aldehydes oxidize to benzoic acids (odorless solids) over time. Reacting them with Methyl Anthranilate forms a Schiff Base, which is more stable, less volatile (fixative), and often deeper in color and odor.

Fragrance Accord Structure (Cherry/Almond Type)

Ingredient	Role	Parts per 1000
5-Methoxy-2,4-dimethylbenzaldehyde	Core Modifier	15
Benzaldehyde	Top Note (Volatile)	5
Heliotropine	Heart Note (Powdery)	40
Vanillin	Base Note (Sweet)	30
Iso E Super	Blender/Fixative	150
DPG (Dipropylene Glycol)	Solvent	Balance

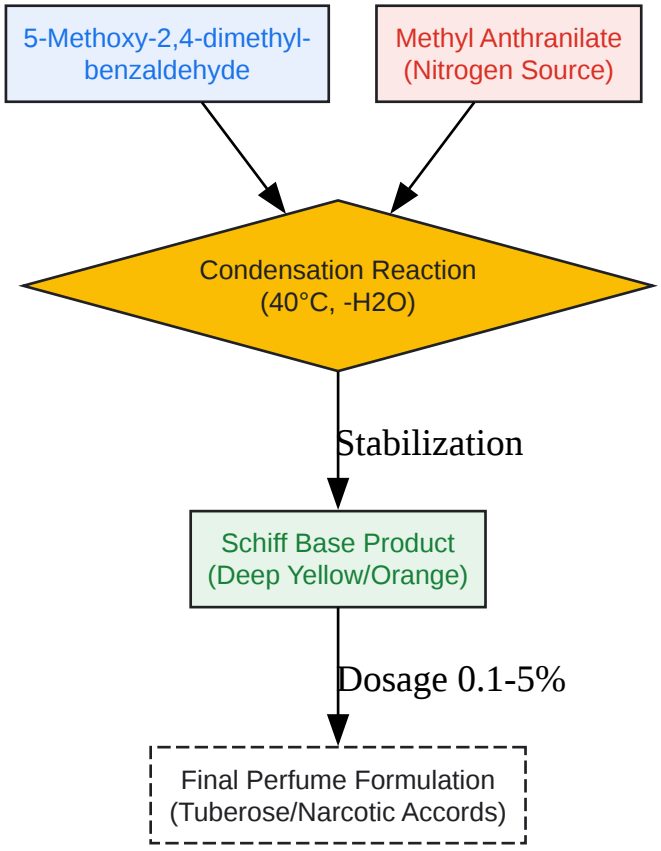
Schiff Base Stabilization Protocol

- Molar Ratio: Mix **5-Methoxy-2,4-dimethylbenzaldehyde** with Methyl Anthranilate in a 1:1 molar ratio.
- Process:
  - Combine neat materials in a glass vessel.
  - Heat gently to 40–50°C to accelerate condensation.
  - Observation: Water is a byproduct. The solution will turn deep yellow/orange (characteristic of anthranilate Schiff bases).
- Aging: Allow the mixture to mature for 48 hours.

© 2026 BenchChem. All rights reserved.

- Application: Use this "base" at 1–5% in floral accords (Tuberose, Jasmine) to add a heavy, narcotic, fruity sweetness without the harshness of free benzaldehyde.

Application Workflow (DOT)



Click to download full resolution via product page

Caption: Workflow for creating stable Schiff Base derivatives for long-lasting fragrance performance.

Quality Control & Safety (E-E-A-T)

Analytical Parameters

To ensure scientific integrity, every batch must be validated.

- GC-MS: Split ratio 100:1. Column DB-5.[5] Look for M+ peak at 164 m/z.
  - Key Fragment Ions: 164 (Molecular Ion), 135 (Loss of CHO), 121 (Loss of C2H3O).

© 2026 BenchChem. All rights reserved.

- NMR Validation:
  - ^{1}H NMR ($CDCl_3$): Look for the distinct aldehyde singlet at ~10.2 ppm.
  - Methoxy singlet at ~3.8 ppm.
  - Two Methyl singlets at ~2.2–2.6 ppm.

Safety & Handling

- Sensitization: Like most benzaldehyde derivatives, this compound may cause skin sensitization. IFRA guidelines for "Benzaldehyde" or "Anisaldehyde" analogs should be consulted.
- Storage: Store under Argon or Nitrogen to prevent oxidation to the corresponding benzoic acid (which appears as white crystals on the rim).
- Handling: Wear nitrile gloves and safety goggles. Use in a fume hood due to potent odor.

References

- Vilsmeier, A., & Haack, A. (1927).[6][7] Über die Einwirkung von Halogenphosphor auf Alkyl-formanilide.[7] Berichte der deutschen chemischen Gesellschaft.[7]
- The Good Scents Company. (2024). 2,5-Dimethyl-4-methoxybenzaldehyde Fragrance Profile & Properties.
- PubChem. (2024).[1] Compound Summary: 2,5-Dimethyl-4-methoxybenzaldehyde (CAS 6745-75-1).[1] National Library of Medicine.
- Bedoukian Research. (2023). Application of Anisaldehyde Derivatives in Flavor and Fragrance.[8][9]
- BenchChem. (2025). Protocols for Vilsmeier-Haack Synthesis of Aromatic Aldehydes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 4-Methoxy-2,5-dimethylbenzaldehyde | C10H12O2 | CID 81227 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. ijpcbs.com [ijpcbs.com]
- 5. 2,5-Dimethoxy-4-methylbenzaldehyde | C10H12O3 | CID 602019 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Vilsmeier–Haack reaction - Wikipedia [en.wikipedia.org]
- 7. jk-sci.com [jk-sci.com]
- 8. cosmochemistryindia.com [cosmochemistryindia.com]
- 9. Use Of 4-methylbenzaldehyde In Creating Scents And Perfumes | Chemical Bull Pvt. Ltd. [chemicalbull.com]

- To cite this document: BenchChem. [Application Note: 5-Methoxy-2,4-dimethylbenzaldehyde in Fragrance & Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13933749/docs#application-note-5-methoxy-2-4-dimethylbenzaldehyde-in-fragrance-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.